

# Core Properties of 4-Isopropoxybenzenesulfonyl Chloride

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## Compound of Interest

Compound Name: 4-Isopropoxybenzenesulfonyl chloride

Cat. No.: B1322236

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**4-Isopropoxybenzenesulfonyl chloride** is an aromatic sulfonyl chloride compound. The presence of the isopropoxy group and the reactive sulfonyl chloride moiety makes it a valuable building block for introducing the 4-isopropoxybenzenesulfonyl group into various molecules, particularly in the development of new therapeutic agents and materials.[\[1\]](#)

## Quantitative Data Summary

The key physicochemical properties of **4-isopropoxybenzenesulfonyl chloride** are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Weight	234.70 g/mol	<a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>11</sub> ClO <sub>3</sub> S	<a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	98995-40-5	<a href="#">[3]</a>
IUPAC Name	4-(propan-2-yloxy)benzene-1-sulfonyl chloride	<a href="#">[2]</a> <a href="#">[3]</a>
Physical State	Solid (Crystals, crystalline powder, or lumpy solid)	<a href="#">[3]</a>
Appearance	White to cream or pale yellow to pale orange	<a href="#">[3]</a>
Melting Point	30-41 °C	<a href="#">[3]</a>
Purity (Typical)	≥95.0%	<a href="#">[3]</a>
SMILES	CC(C)OC1=CC=C(C=C1)S(Cl)(=O)=O	<a href="#">[2]</a> <a href="#">[3]</a>

## Synthesis of 4-Isopropoxybenzenesulfonyl Chloride

The synthesis of arylsulfonyl chlorides can be achieved through various methods, with the most common being the direct reaction of an aromatic compound with chlorosulfonic acid.[\[1\]](#) Below is a detailed experimental protocol adapted from a procedure for the structurally similar 4-isopropylbenzenesulfonyl chloride.[\[4\]](#)

## Experimental Protocol: Chlorosulfonation of Isopropyl Phenyl Ether

Objective: To synthesize **4-isopropoxybenzenesulfonyl chloride** via electrophilic aromatic substitution on isopropyl phenyl ether using chlorosulfonic acid.

Materials:

- Isopropyl phenyl ether

- Chlorosulfonic acid
- Anhydrous sodium sulfate (optional, as a catalyst to suppress side reactions)[4]
- Ice-water mixture
- Dichloromethane (or other suitable organic solvent)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

**Equipment:**

- Three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer.
- Ice bath.
- Separatory funnel.
- Standard laboratory glassware.

**Procedure:**

- Reaction Setup: In a 1000 mL three-necked flask, add isopropyl phenyl ether (1 mole equivalent). If used, add a catalytic amount of anhydrous sodium sulfate (e.g., 0.05 mole equivalent).[4]
- Cooling: Cool the flask in an ice bath to below 10°C with continuous stirring.
- Addition of Chlorosulfonic Acid: Slowly add chlorosulfonic acid (approx. 3 mole equivalents) dropwise from the dropping funnel. Maintain the internal reaction temperature between 15-20°C throughout the addition.[4] The addition should take approximately 2.5-3.0 hours.[4]

- Reaction: After the addition is complete, allow the reaction to stir at 15-20°C for an additional 2 hours.[4]
- Quenching: Prepare a beaker with a large volume of an ice-water mixture (e.g., 150g for a 72g starting material scale).[4] While stirring the ice-water vigorously, slowly pour the reaction mixture into it, ensuring the temperature of the quench mixture remains below 15°C. [4]
- Extraction: Transfer the quenched mixture to a separatory funnel. Allow the layers to separate for 30 minutes.[4] Collect the lower organic layer, which contains the product. Extract the aqueous layer with dichloromethane.
- Work-up: Combine the organic layers. Wash sequentially with cold water, saturated sodium bicarbonate solution, and brine.
- Drying and Isolation: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude **4-isopropoxybenzenesulfonyl chloride**. Further purification can be achieved by recrystallization or distillation under reduced pressure.

## Applications in Drug Development and Organic Synthesis

Benzenesulfonyl chlorides are foundational reagents in the synthesis of sulfonamides, a class of compounds with a wide range of biological activities.[5] Consequently, **4-isopropoxybenzenesulfonyl chloride** serves as a crucial intermediate for creating novel sulfonamide derivatives for therapeutic applications.

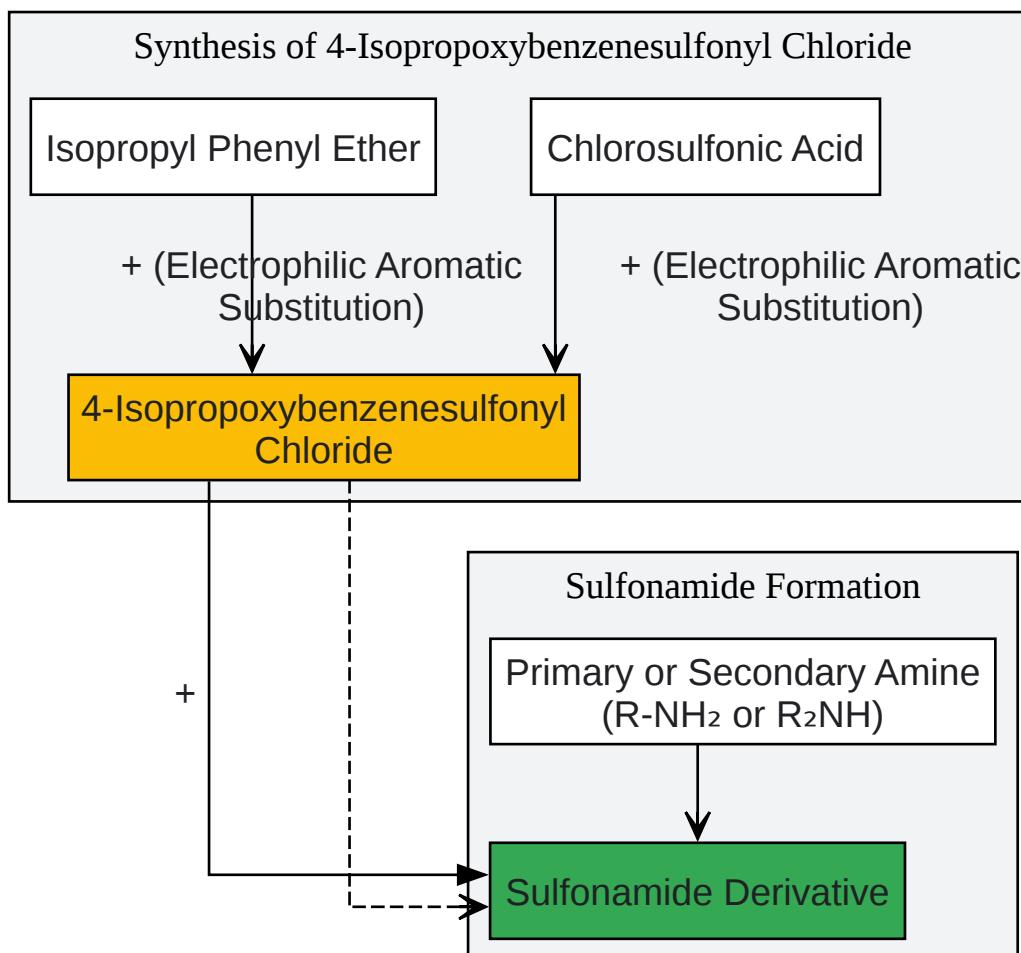
- Anticancer Agents: The sulfonamide moiety is present in numerous anticancer drugs. Derivatives of benzenesulfonamides have been shown to induce apoptosis, inhibit tumor growth, and arrest the cell cycle in various cancer cell lines.[5][6] The 4-isopropoxy group can be used to modulate the lipophilicity and binding interactions of the final compound to enhance its efficacy and pharmacokinetic profile.
- Matrix Metalloproteinase (MMP) Inhibitors: MMPs are enzymes involved in tissue remodeling and are often overexpressed in cancer, contributing to metastasis. 4-

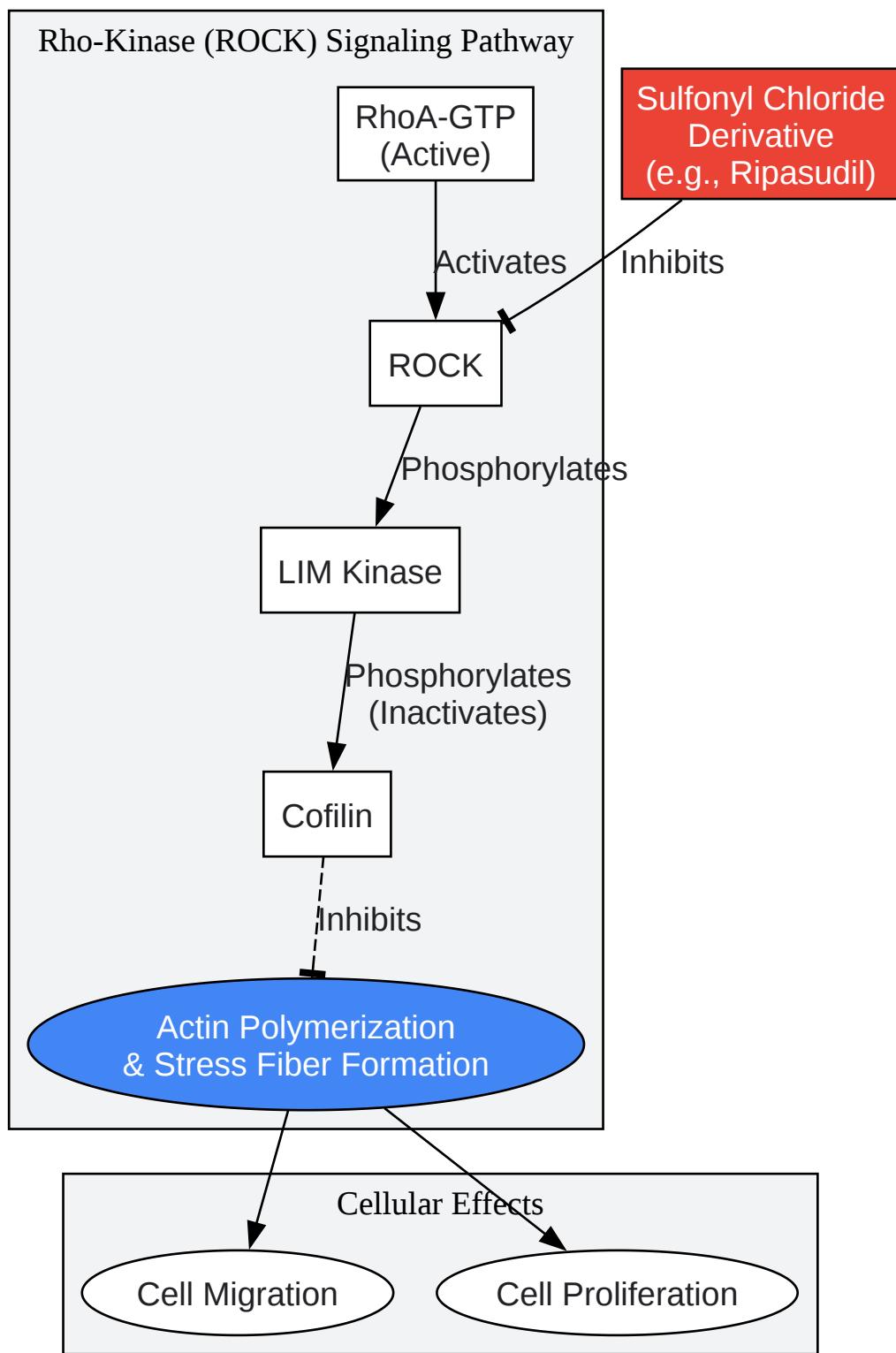
Phenoxybenzenesulfonyl derivatives have been successfully designed as potent MMP-2 and MMP-9 inhibitors, which significantly suppress cancer cell migration and invasion.[7] 4-

**Isopropoxybenzenesulfonyl chloride** is a key starting material for synthesizing analogous inhibitors.

- Antimicrobial Agents: Sulfonamides, or "sulfa drugs," are well-known for their antibacterial properties. Research continues into new benzenesulfonamide derivatives to combat antibiotic resistance, with studies showing activity against various bacterial and fungal strains.[8][9]

The general reaction to form a sulfonamide is depicted in the workflow diagram below.





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